

# Application Note: HPLC Analysis of Disperse Red 54 in Wastewater Samples

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Red 54

Cat. No.: B1584396

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## Introduction

**Disperse Red 54** is a synthetic azo dye extensively used in the textile industry for dyeing polyester and other synthetic fibers.[1] Due to inefficiencies in the dyeing process, a significant amount of this dye can be released into industrial effluents, posing a potential environmental concern. Azo dyes are known for their persistence in the environment and some have been classified as potentially carcinogenic.[2][3] Therefore, a reliable and sensitive analytical method for the determination of **Disperse Red 54** in wastewater is crucial for environmental monitoring and regulatory compliance.

This application note details a robust High-Performance Liquid Chromatography (HPLC) method coupled with Photodiode Array (PDA) detection for the quantification of **Disperse Red 54** in wastewater samples. The protocol includes a Solid-Phase Extraction (SPE) procedure for sample clean-up and pre-concentration, ensuring accurate and reproducible results.

## Experimental Protocol

This section provides a detailed methodology for the analysis of **Disperse Red 54** in wastewater, from sample preparation to HPLC analysis.

### Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is employed to remove interfering matrix components from the wastewater and to concentrate the analyte, thereby increasing the sensitivity of the method.[4]

**Materials:**

- Wastewater sample
- C18 SPE cartridges (e.g., 500 mg, 6 mL)
- Methanol (HPLC grade)
- Deionized water (HPLC grade)
- Acetonitrile (HPLC grade)
- Vacuum manifold for SPE

**Protocol:**

- **Cartridge Conditioning:** Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water through the cartridge. Do not allow the cartridge to dry out.
- **Sample Loading:** Pass 100 mL of the filtered wastewater sample through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- **Washing:** Wash the cartridge with 5 mL of deionized water to remove any polar impurities.
- **Drying:** Dry the cartridge under vacuum for 10-15 minutes to remove excess water.
- **Elution:** Elute the retained **Disperse Red 54** from the cartridge with 5 mL of acetonitrile into a clean collection tube.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 1 mL of the mobile phase starting composition (e.g., 40% acetonitrile in ammonium acetate buffer) and vortex to dissolve. The sample is now ready for HPLC analysis.

## HPLC Instrumentation and Conditions

The following HPLC conditions are based on a general method for the analysis of disperse dyes and may be optimized for specific instrumentation and wastewater matrices.[2]

#### Instrumentation:

- HPLC system with a quaternary or binary pump
- Autosampler
- Column oven
- Photodiode Array (PDA) detector

#### Chromatographic Conditions:

Parameter	Value
Column	XBridge C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	10 mM Ammonium acetate in water
Mobile Phase B	Acetonitrile
Gradient	0 min, 40% B; 15 min, 95% B; 20 min, 95% B; 21 min, 40% B; 25 min, 40% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	20 µL
Detection	PDA, monitoring at the maximum absorbance wavelength of Disperse Red 54 (approximately 520 nm)

## Data Presentation

The following tables summarize the expected quantitative data for the HPLC analysis of **Disperse Red 54**. These values are based on typical performance characteristics for the analysis of azo dyes and should be confirmed during method validation.

**Table 1: Method Validation Parameters**

Parameter	Expected Value
Linearity ( $r^2$ )	> 0.995
Linear Range	0.1 - 10.0 µg/mL
Limit of Detection (LOD)	~0.05 µg/mL
Limit of Quantification (LOQ)	~0.15 µg/mL
Precision (%RSD)	< 5%
Accuracy (Recovery %)	85 - 115%

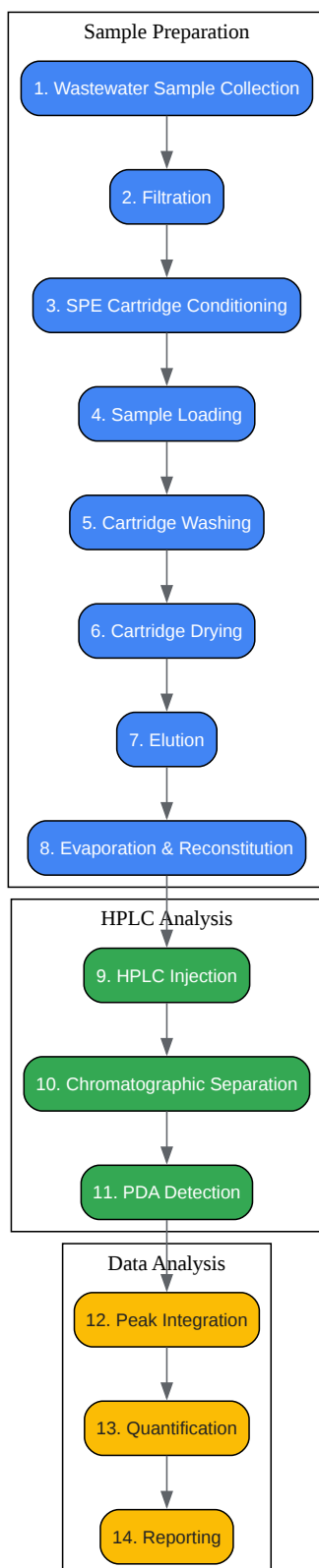
**Table 2: Sample Analysis Results (Example)**

Sample ID	Concentration (µg/L)
Influent Wastewater	150.2
Effluent Wastewater	12.5
Spiked Effluent (50 µg/L)	60.8

## Visualizations

## Experimental Workflow

The following diagram illustrates the complete workflow for the HPLC analysis of **Disperse Red 54** in wastewater samples.



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## References

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Address: 3281 E Guasti Rd

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